Comprehensive Synthesis Guide: 1-(Aminomethyl)cyclopropylmethanol

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Compound of Interest

Compound Name:	*[1-(Aminomethyl)cyclopropyl](cyclopentyl)methanol*
Cat. No.:	*B15259377*

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Executive Summary

The 1,1-disubstituted cyclopropane motif is a privileged scaffold in modern drug discovery. By introducing a "kink" in the carbon chain, the cyclopropane ring restricts the conformational freedom of the attached aminomethyl and hydroxymethyl groups, often improving potency and metabolic stability compared to their acyclic gem-dimethyl analogs.

This technical guide details the most robust synthetic route to [1-(aminomethyl)cyclopropyl]methanol: the global reduction of ethyl 1-cyanocyclopropanecarboxylate using Lithium Aluminum Hydride (LiAlH

). This method is preferred for its atom economy and ability to generate both the primary amine and primary alcohol functionalities in a single high-yielding step.

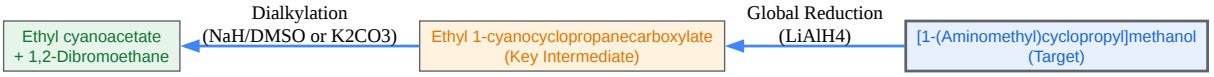
Retrosynthetic Analysis

To access the target amino-alcohol efficiently, we utilize a disconnection strategy that traces back to commercially available acyclic precursors.

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Strategic Disconnection

The target molecule contains two distinct functionalities (amine and alcohol) on a quaternary carbon. The most direct precursor is a molecule where both carbons are already attached to the ring in higher oxidation states—specifically, a nitrile (precursor to amine) and an ester (precursor to alcohol).



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Figure 1: Retrosynthetic logic flow from target to commodity chemicals.

Synthetic Protocol: The "Gold Standard" Route

Phase 1: Precursor Synthesis (Cyclopropanation)

Note: Ethyl 1-cyanocyclopropanecarboxylate is commercially available (CAS 3697-69-6), but in-house synthesis is cost-effective for scale-up.

Reaction: Double alkylation of ethyl cyanoacetate with 1,2-dibromoethane.

- Reagents: Ethyl cyanoacetate (1.0 eq), 1,2-Dibromoethane (1.2 eq), Potassium Carbonate (2.5 eq), DMSO (Solvent).
- Procedure:
  - Suspend finely ground K

    CO

    in DMSO.
  - Add ethyl cyanoacetate and 1,2-dibromoethane.
  - Stir vigorously at ambient temperature for 12–18 hours. The exotherm is generally mild in DMSO.

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- Workup: Dilute with water, extract with diethyl ether, wash with brine, and dry over MgSO

  .

- Purification: Vacuum distillation (bp ~90-95°C @ 10 mmHg) yields the pure cyclopropane ester.

Phase 2: Global Reduction (The Critical Step)

This step converts the nitrile to a primary amine and the ester to a primary alcohol simultaneously.

Safety Warning: LiAlH

is pyrophoric. All glassware must be flame-dried and flushed with Argon/Nitrogen.[1]

Materials Table

Reagent	Equiv.	Role	Notes
Ethyl 1-cyanocyclopropanecarboxylate	1.0	Substrate	Dry, free of water
LiAlH (2.4 M in THF)	3.0	Reductant	Excess required (2H for ester, 2H for nitrile)
Tetrahydrofuran (THF)	-	Solvent	Anhydrous, inhibitor-free
Sodium Sulfate (Na SO)	-	Drying Agent	Anhydrous

Step-by-Step Protocol

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, addition funnel, and internal thermometer under an inert atmosphere (Ar/N

).

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- LiAlH

  Charge: Charge the flask with anhydrous THF and cool to 0°C. Carefully add the LiAlH

  solution (or suspend solid LiAlH

).

- Addition: Dissolve the cyclopropane ester in anhydrous THF. Add this solution dropwise to the LiAlH

  suspension at 0°C.

  - Observation: Gas evolution (H

) will occur.[2] Control the rate to maintain temp < 10°C.

- Reaction: Once addition is complete, allow the mixture to warm to room temperature, then heat to reflux (66°C) for 4–6 hours.

  - Why Reflux? Reduction of the nitrile to the amine often requires thermal energy to drive to completion and break down the intermediate aluminum-imine complexes.

- Monitoring: Monitor by TLC (System: 10% MeOH in DCM with 1% NH

  OH). The starting material (high R

) should disappear; the amino-alcohol stays near the baseline.

Workup: The Fieser Method

Proper quenching is critical to avoid "aluminum slime" emulsions that trap the polar amino-alcohol product.

For every x grams of LiAlH

used:

- Cool reaction mixture to 0°C.
- Slowly add x mL of Water. (Caution: Vigorous H

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evolution).

- Add x mL of 15% NaOH solution.
- Add 3x mL of Water.
- Warm to room temperature and stir for 15 minutes. The aluminum salts should precipitate as a white, granular solid.
- Filtration: Filter through a pad of Celite. Wash the cake thoroughly with warm THF or MeOH/DCM (1:9) to recover adsorbed product.

Purification & Characterization

The crude product is a polar, viscous oil.

- Distillation: For high purity, Kugelrohr distillation under high vacuum (< 1 mmHg) is effective.
- Salt Formation: If the free base is difficult to handle, convert to the hydrochloride salt. Dissolve in EtOH and add HCl/Dioxane. The salt (CAS 1400877-64-6) is a stable solid.

Analytical Checkpoints:

- 1H NMR (D

  O or CD

  OD): Look for the cyclopropane protons (0.4–0.8 ppm, multiplet) and two distinct methylene singlets (or doublets if coupled): one for -CH

  OH (~3.5 ppm) and one for -CH

  NH

  (~2.6 ppm).
- IR: Broad stretch at 3300–3400 cm

  (OH/NH), absence of nitrile (~2240 cm

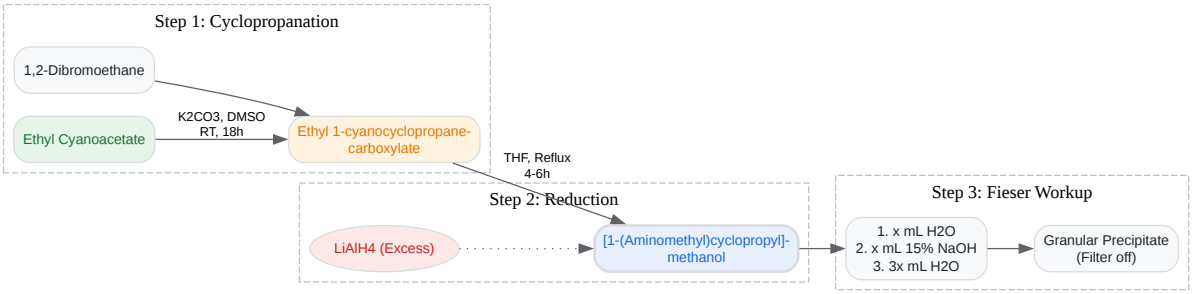
) and ester (~1730 cm

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) bands.

Process Visualization

The following diagram illustrates the chemical transformation and the critical workup logic.



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Figure 2: Complete reaction workflow from starting materials to isolation.

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low Yield	Product trapped in Al salts	Use the Fieser workup strictly. Wash filter cake with MeOH/DCM.
Incomplete Reduction	Old LiAlH or insufficient heat	Use fresh reagent. Ensure reflux is maintained for >4 hours.
Emulsions	Improper quenching	Do not rush the quench. Allow the granular precipitate to form before filtering.
Product Impurity	Side reaction (ring opening)	Avoid extreme temperatures (>70°C). Keep conditions strictly anhydrous.

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